

"Methyl 4-methylpicolinate" CAS number and database information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 4-methylpicolinate**

Cat. No.: **B080786**

[Get Quote](#)

An In-depth Technical Guide to Methyl 4-methylpicolinate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-methylpicolinate**, a pyridine derivative of interest in various chemical and pharmaceutical research areas. This document details its chemical identity, physicochemical properties, and key experimental protocols for its synthesis and characterization.

Compound Identification

Methyl 4-methylpicolinate is a chemical compound with the CAS Registry Number 13509-13-2.^{[1][2]} It is also known by several synonyms, including Methyl 4-methylpyridine-2-carboxylate and 4-Methylpicolinic acid methyl ester.^{[1][2]}

Identifier	Value
CAS Number	13509-13-2
Molecular Formula	C8H9NO2
Molecular Weight	151.16 g/mol
IUPAC Name	methyl 4-methylpyridine-2-carboxylate
InChI	1S/C8H9NO2/c1-6-3-4-9-7(5-6)8(10)11-2/h3-5H,1-2H3
InChIKey	QHZGJQWANGVCLB-UHFFFAOYSA-N
Canonical SMILES	COC(=O)C1=NC=CC(=C1)C

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Methyl 4-methylpicolinate**.

Property	Value	Source
Physical Form	Solid, semi-solid, or liquid	
Boiling Point	260.7 ± 20.0 °C at 760 mmHg	chemBlink
Density	1.104 ± 0.06 g/cm³	chemBlink
Flash Point	111.5 ± 21.8 °C	chemBlink
Purity	Typically ≥97%	
Storage Temperature	Room temperature, under an inert atmosphere	

Experimental Protocols

1. Synthesis of Methyl 4-methylpicolinate via Fischer Esterification

This protocol describes a general method for the synthesis of **Methyl 4-methylpicolinate** from 4-methylpicolinic acid and methanol, using a strong acid as a catalyst.

Materials:

- 4-methylpicolinic acid (CAS 4021-08-3)[3][4]
- Methanol (anhydrous)
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., dichloromethane or ethyl acetate)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 1 equivalent of 4-methylpicolinic acid in an excess of anhydrous methanol (e.g., 10-20 equivalents).
- With gentle stirring, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 equivalents) to the solution. The addition is exothermic and should be done carefully.
- Attach a reflux condenser to the flask and heat the reaction mixture to reflux. Maintain the reflux for several hours (e.g., 4-8 hours), monitoring the reaction progress by thin-layer chromatography (TLC).

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Redissolve the residue in an organic solvent such as dichloromethane or ethyl acetate.
- Carefully neutralize the acidic mixture by washing it with a saturated solution of sodium bicarbonate in a separatory funnel. Repeat the washing until the effervescence ceases.
- Wash the organic layer with brine (saturated NaCl solution) to remove any remaining water-soluble impurities.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **Methyl 4-methylpicolinate**.
- The crude product can be further purified by column chromatography or distillation if necessary.

2. Spectroscopic Characterization

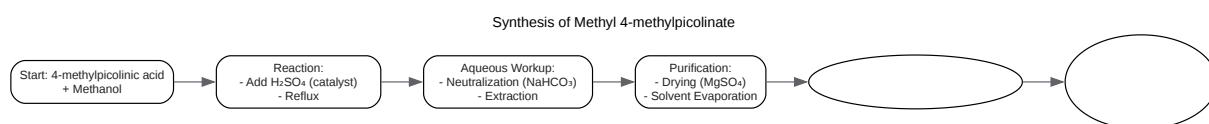
The structure and purity of the synthesized **Methyl 4-methylpicolinate** can be confirmed using various spectroscopic techniques.

- ¹H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy: The ¹H NMR spectrum should show characteristic peaks for the methyl ester protons (a singlet around 3.9 ppm), the methyl group on the pyridine ring (a singlet around 2.4 ppm), and the aromatic protons on the pyridine ring (typically in the 7.0-8.5 ppm range). The integration of these peaks should correspond to the number of protons in each environment.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance) Spectroscopy: The ¹³C NMR spectrum will show distinct signals for the carbonyl carbon of the ester (around 165 ppm), the carbons of the pyridine ring, the methyl ester carbon, and the methyl group carbon.
- IR (Infrared) Spectroscopy: The IR spectrum should exhibit a strong absorption band for the C=O (carbonyl) stretching of the ester group, typically in the range of 1720-1740 cm⁻¹. Other

characteristic peaks for C-O stretching and aromatic C-H and C=C stretching will also be present.

- MS (Mass Spectrometry): The mass spectrum will show the molecular ion peak (M^+) corresponding to the molecular weight of **Methyl 4-methylpicolinate** (151.16 g/mol). Fragmentation patterns can provide further structural information.

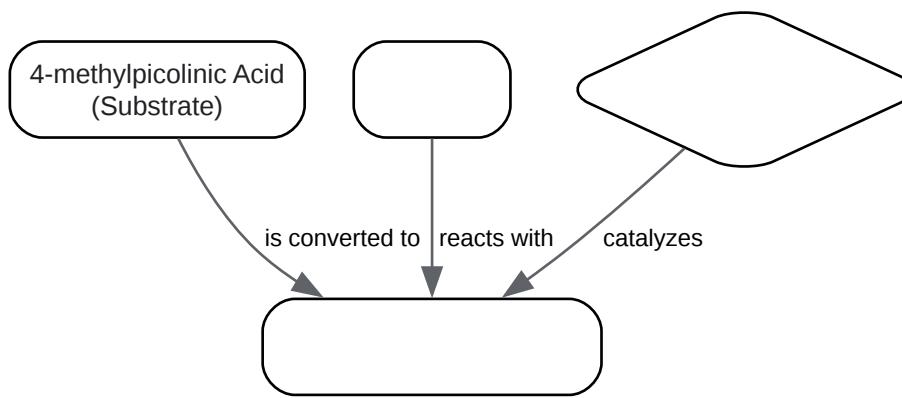
Visualizations



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps in the synthesis and characterization of **Methyl 4-methylpicolinate**.

Logical Relationship in Esterification



[Click to download full resolution via product page](#)

Caption: A diagram showing the roles of the reactants and catalyst in the formation of **Methyl 4-methylpicolinate**.

Safety Information

Methyl 4-methylpicolinate is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is recommended to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses. For more detailed safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 4-methylpicolinate - CAS:13509-13-2 - Sunway Pharm Ltd [3wpharm.com]
- 2. CAS # 13509-13-2, 4-Methylpyridine-2-carboxylic acid methyl ester, 4-Methylpicolinic acid methyl ester, Methyl 4-methyl-2-picoline - chemBlink [www.chemblink.com]
- 3. scbt.com [scbt.com]
- 4. 4-Methylpyridine-2-carboxylic acid | C7H7NO2 | CID 2762820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Methyl 4-methylpicolinate" CAS number and database information]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b080786#methyl-4-methylpicolinate-cas-number-and-database-information>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com